

Technical Guide: Physicochemical Properties of 6-Hydroxy-4-nonanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6-Hydroxy-4-nonanone

Cat. No.: B14639738

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a summary of the available physicochemical information for the organic compound **6-Hydroxy-4-nonanone**. Due to a lack of experimentally determined data in publicly accessible databases and literature, this document primarily presents computationally predicted properties. These predictions offer an initial characterization of the compound's physical state and appearance. This guide also outlines standard experimental protocols that would be employed to determine these properties empirically.

Introduction

6-Hydroxy-4-nonanone, with the chemical formula $C_9H_{18}O_2$, is a bifunctional organic molecule containing both a hydroxyl (-OH) and a ketone (C=O) group.^{[1][2][3]} Its structure suggests properties influenced by both functional groups, such as the potential for hydrogen bonding due to the hydroxyl group, which would affect its boiling point and solubility. A comprehensive understanding of its physical state and appearance is fundamental for its application in research and development, including handling, formulation, and quality control.

Predicted Physicochemical Properties

Currently, there is a notable absence of experimentally verified data for the key physical properties of **6-Hydroxy-4-nonanone**. The information presented in this section is based on computational models and should be considered as estimations.

Physical State and Appearance

The physical state of **6-Hydroxy-4-nonanone** at standard temperature and pressure has not been experimentally documented. However, based on its molecular weight and the presence of a hydroxyl group which allows for hydrogen bonding, it is likely to be a liquid. Its appearance, color, and odor have not been described in the available literature.

Quantitative Data

The following table summarizes the available computed data for **6-Hydroxy-4-nonanone**. For comparative purposes, experimental data for the related compound, 4-nonanone, is also included to provide some context, although it lacks the hydroxyl group.

| Property | 6-Hydroxy-4-nonanone (Computed) | 4-Nonanone (Experimental) | Data Source |
|--------------------------------|---|----------------------------------|---|
| Molecular Formula | C ₉ H ₁₈ O ₂ | C ₉ H ₁₈ O | [1] [2] [3] [4] [5] |
| Molecular Weight | 158.24 g/mol | 142.24 g/mol | [1] [2] [3] [4] [5] |
| Melting Point | Not Available | -18.52 °C (estimate) | [1] |
| Boiling Point | Not Available | 187-188 °C | [4] [5] |
| Density | Not Available | 0.819 g/mL | [4] |
| Topological Polar Surface Area | 37.3 Å ² | 17.1 Å ² | [2] [5] |
| XLogP3-AA (LogP) | 1.3 | 2.8 | [2] [5] |
| Hydrogen Bond Donor Count | 1 | 0 | [2] [3] |
| Hydrogen Bond Acceptor Count | 2 | 1 | [2] [3] |

Experimental Protocols for Physicochemical Characterization

To ascertain the definitive physical properties of **6-Hydroxy-4-nonanone**, the following standard experimental methodologies would be employed.

Determination of Physical State and Appearance

- Procedure: A sample of purified **6-Hydroxy-4-nonanone** would be visually inspected at ambient temperature (e.g., 20-25 °C) and atmospheric pressure. The state (solid, liquid, or gas), color, and clarity would be recorded. For odor, a qualitative description would be noted by carefully wafting the vapors towards the nose.

Melting Point Determination (if solid)

- Apparatus: Capillary melting point apparatus.
- Procedure: A small, powdered sample of the compound would be packed into a capillary tube and heated in the melting point apparatus. The temperature range over which the substance melts would be recorded.

Boiling Point Determination

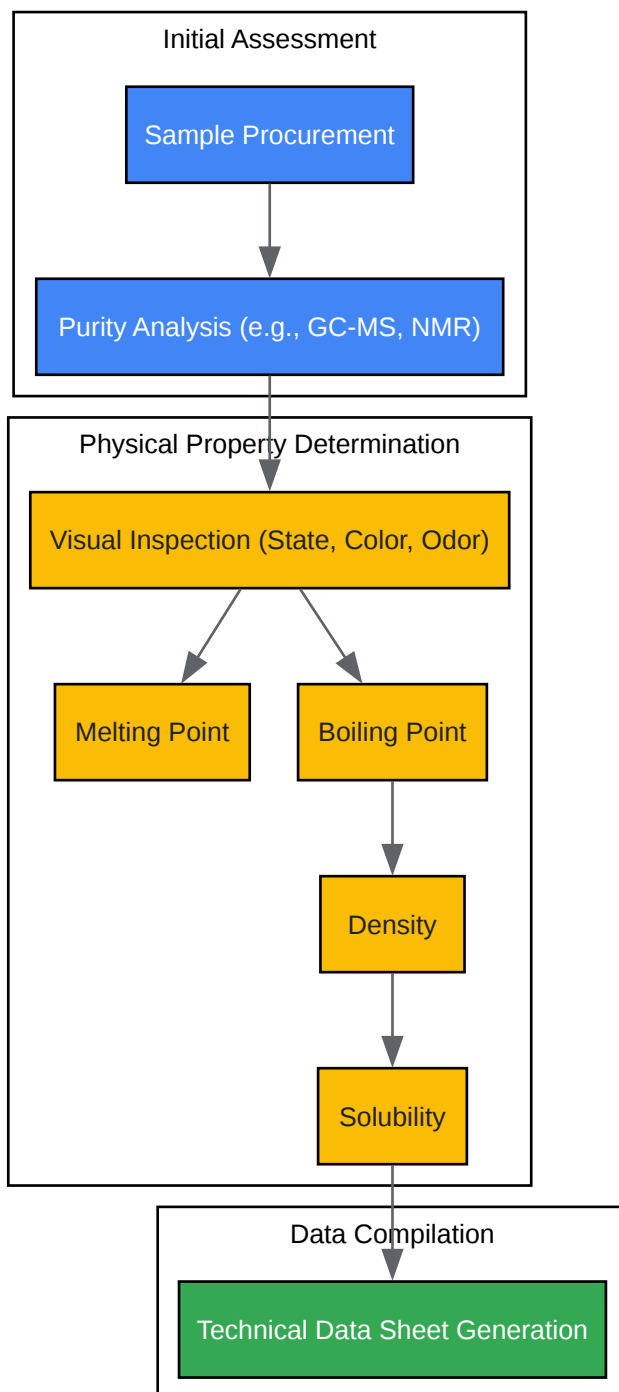
- Apparatus: Distillation apparatus or a specialized micro boiling point apparatus.
- Procedure: The compound would be heated in a distillation flask. The temperature at which the liquid boils and its vapor pressure equals the atmospheric pressure would be recorded as the boiling point. For higher accuracy, this would be performed at a controlled pressure.

Density Measurement

- Apparatus: Pycnometer or a digital density meter.
- Procedure: The mass of a known volume of the substance would be measured at a specific temperature. The density would then be calculated by dividing the mass by the volume.

Logical Workflow for Characterization

The following diagram illustrates a logical workflow for the physical and chemical characterization of a novel or uncharacterized compound like **6-Hydroxy-4-nonanone**.



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Caption: Workflow for Physicochemical Characterization.

Conclusion

While there is a significant gap in the experimentally determined physical properties of **6-Hydroxy-4-nonanone**, computational predictions suggest it is likely a liquid at standard conditions with a capacity for hydrogen bonding. This guide underscores the necessity for empirical studies to validate these predictions and provide a definitive characterization of this compound for its potential applications in scientific research and drug development. The outlined experimental protocols provide a clear path for obtaining this crucial data.

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